

Application Notes and Protocols for R243, a CCR8 Inhibitor

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Compound of Interest

Compound Name: R243

Cat. No.: B15604284

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These application notes provide detailed information on the solubility, preparation, and experimental use of **R243**, a potent inhibitor of Chemokine (C-C motif) receptor 8 (CCR8) signaling and chemotaxis.

Chemical Properties and Solubility

R243, with the chemical name 7,8-Dihydro-7-[2-(tricyclo[3.3.1.1(3,7)]dec-1-yloxy)ethyl]-6H-1,3-dioxolo[4,5-g][1][2]benzoxazine, is a valuable tool for studying the role of CCR8 in various biological processes, including immune responses and inflammation.

Table 1: Physicochemical Properties of **R243**

Property	Value
CAS Number	688352-84-3
Molecular Formula	C ₂₁ H ₂₇ NO ₄
Molecular Weight	357.44 g/mol
Appearance	White to off-white solid powder

Table 2: Solubility of **R243** at 25°C

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	71 - 125	198.63 - 349.71	Use fresh, anhydrous DMSO as it is hygroscopic and moisture can reduce solubility.[3] Sonication may aid dissolution.[4]
Ethanol	35	97.91	
Water	Insoluble	-	
CMC-NA	≥5 mg/mL	-	Forms a homogeneous suspension for oral administration.[3][5]

Preparation of R243 for Experiments

Proper preparation of **R243** solutions is critical for obtaining reliable and reproducible experimental results.

Preparation of Stock Solutions

For in vitro experiments, it is recommended to prepare a concentrated stock solution in an organic solvent.

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weigh out 3.57 mg of **R243** powder.
- Add 1 mL of fresh, anhydrous Dimethyl Sulfoxide (DMSO) to the powder.
- Vortex or sonicate the solution until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[6]

Preparation of Working Solutions for In Vitro Experiments

Dilute the stock solution to the desired final concentration in your cell culture medium or assay buffer.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity.
- Perform a vehicle control experiment using the same final concentration of DMSO to account for any effects of the solvent.

Preparation of Formulations for In Vivo Experiments

The choice of formulation for in vivo studies depends on the route of administration.

Protocol 2: Preparation of a Homogeneous Suspension for Oral Administration[3][5]

- Prepare a solution of Carboxymethylcellulose sodium (CMC-NA) in water (e.g., 0.5% w/v).

- Weigh the required amount of **R243** powder. For a 5 mg/mL suspension, use 5 mg of **R243** for every 1 mL of CMC-NA solution.
- Add the **R243** powder to the CMC-NA solution.
- Mix thoroughly by vortexing or stirring to obtain a uniform suspension.
- This formulation should be prepared fresh before each use.

Protocol 3: Preparation of a Clear Solution for Injection^[6]

This protocol yields a clear solution of ≥ 2.08 mg/mL.

- Prepare a stock solution of **R243** in DMSO (e.g., 20.8 mg/mL).
- Prepare a 20% (w/v) solution of SBE- β -CD (Sulfobutyl ether beta-cyclodextrin) in sterile saline.
- To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline.
- Mix the solution thoroughly.
- This formulation is intended for fresh preparation and use on the same day.

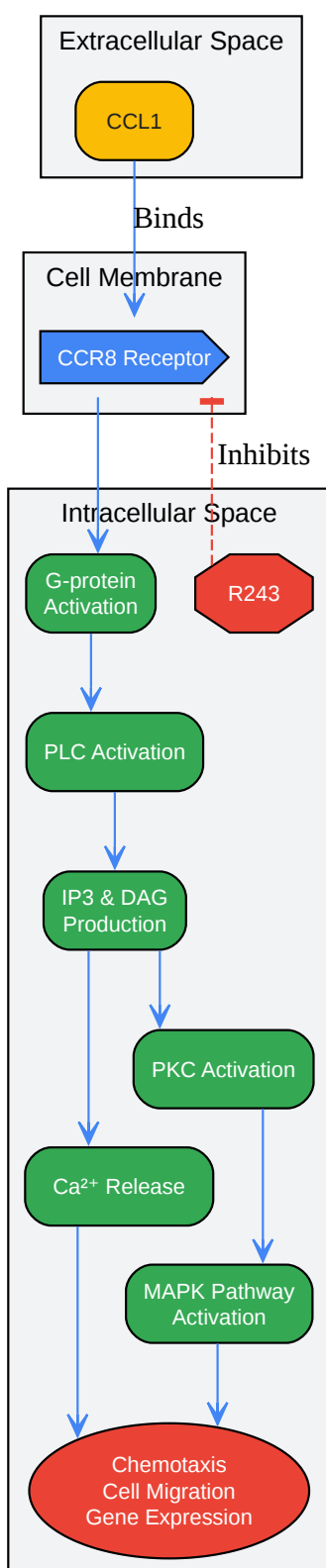
An alternative formulation for injection involves dissolving the DMSO stock solution in corn oil. For a 1 mL working solution, add 100 μ L of a 20.8 mg/mL DMSO stock to 900 μ L of corn oil and mix evenly.^[6]

Experimental Protocols

R243 is primarily used to study the function of the CCR8 receptor. Below are outlines for key experiments.

CCR8 Signaling Pathway

R243 acts by inhibiting the signaling cascade initiated by the binding of chemokines, such as CCL1, to the CCR8 receptor.



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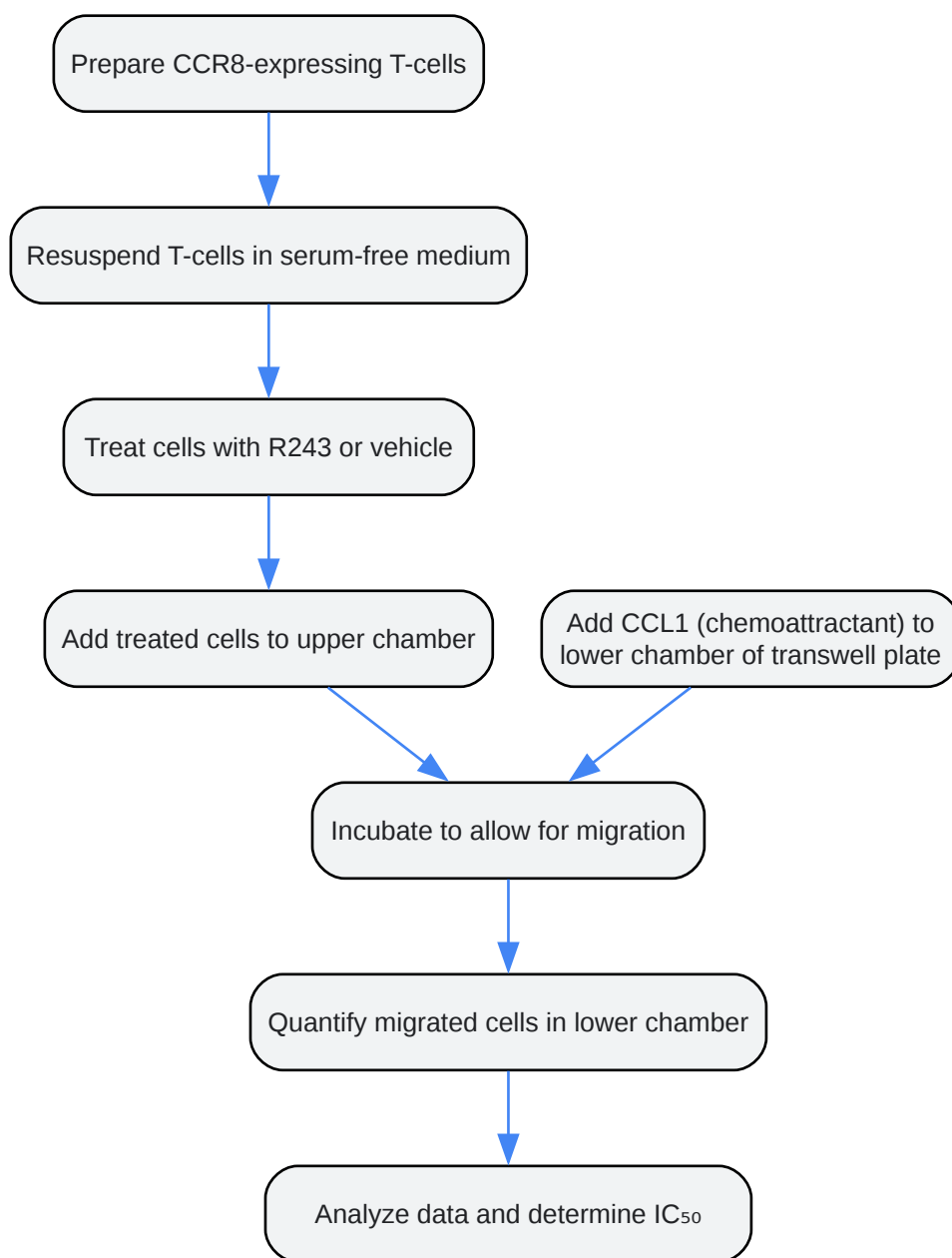
Caption: **R243** inhibits CCL1-mediated CCR8 signaling.

T-Cell Migration (Chemotaxis) Assay

This assay assesses the ability of **R243** to inhibit the migration of CCR8-expressing T-cells towards a CCL1 gradient.

Protocol 4: T-Cell Chemotaxis Assay

- **Cell Preparation:** Culture CCR8-expressing T-cells (e.g., primary human T-cells or a suitable cell line) according to standard protocols.
- **Assay Setup:** Use a transwell plate with a permeable membrane (e.g., 5 µm pore size).
- **Chemoattractant:** Add cell culture medium containing CCL1 to the lower chamber of the transwell plate.
- **Inhibitor Treatment:** In the upper chamber, resuspend the T-cells in serum-free medium. Add **R243** at various concentrations (and a vehicle control) to the cell suspension and incubate for a predetermined time (e.g., 30 minutes).
- **Migration:** Place the upper chamber containing the cells and **R243** into the lower chamber containing the chemoattractant.
- **Incubation:** Incubate the plate at 37°C in a 5% CO₂ incubator for a period sufficient to allow cell migration (e.g., 2-4 hours).
- **Quantification:**
 - Carefully remove the upper chamber.
 - Quantify the number of cells that have migrated to the lower chamber using a cell counter, a viability assay (e.g., CellTiter-Glo®), or by staining and counting under a microscope.
- **Data Analysis:** Calculate the percentage of inhibition of cell migration for each concentration of **R243** compared to the vehicle control. Determine the IC₅₀ value of **R243**.



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Caption: Workflow for a T-cell chemotaxis assay.

Storage and Stability

Proper storage of **R243** is essential to maintain its chemical integrity and biological activity.

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life
Powder	-20°C	>2 years
Stock Solution in DMSO	-20°C	1 month
-80°C	6 months	

Note: For long-term storage, it is recommended to store **R243** as a powder in a dry, dark environment.[1] Stock solutions should be aliquoted to minimize freeze-thaw cycles.[6]

These application notes and protocols are intended to serve as a guide. Researchers should optimize experimental conditions based on their specific cell types, assay formats, and research objectives.

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